

Unraveling S19-1035: A Case of Mistaken Identity in Chemical Nomenclature

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Compound of Interest

Compound Name: S19-1035

Cat. No.: B11927675

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The identifier "**S19-1035**" does not correspond to a known chemical compound within publicly accessible scientific and pharmaceutical databases. Extensive searches indicate that this designation is not associated with any drug development candidate or biologically active molecule for which signaling pathways and detailed experimental protocols are available.

Initial investigations into "**S19-1035**" led to information pertaining to AISI 1035, a grade of carbon steel, which is irrelevant to the field of drug development. Further, more targeted searches for "**S19-1035**" as a chemical entity, drug, or research compound have failed to yield any specific results.

It is highly probable that "**S19-1035**" is an internal, non-public designation for a compound, a typographical error, or a misunderstanding of a different chemical identifier.

However, the numerical component "1035" is associated with a distinct chemical entity known as Antioxidant 1035, also marketed as Irganox 1035. This compound, while possessing a clear chemical structure and defined properties, is an industrial chemical and not a therapeutic agent.

Antioxidant 1035: A Technical Profile

For the purpose of providing comprehensive information, the following details pertain to Antioxidant 1035. It is crucial to reiterate that this compound is not used in pharmaceutical development.

Chemical Structure and Properties

Antioxidant 1035 is chemically known as Thiodiethylene bis[3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionate].[1] Its primary function is as a phenolic antioxidant and heat stabilizer.[1][2]

Below is a table summarizing the key chemical properties of Antioxidant 1035.

Property	Value	Reference
Chemical Name	Thiodiethylene bis[3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionate]	[1]
CAS Number	41484-35-9	[1][2][3][4]
Molecular Formula	C ₃₈ H ₅₈ O ₆ S	[1][4]
Molecular Weight	642.93 g/mol	[4]
Appearance	White crystalline powder	[1]
Melting Point	63-68 °C	[1]
IUPAC Name	2-[2-[3-(3,5-ditert-butyl-4-hydroxyphenyl)propanoyloxy]ethylsulfanyl]ethyl 3-(3,5-ditert-butyl-4-hydroxyphenyl)propanoate	[4][5]

Applications and Mechanism

Antioxidant 1035 is primarily utilized in the plastics and polymer industry.[1][2] It is compatible with a range of polymers including polyethylene (PE), polypropylene (PP), and polyvinyl chloride (PVC).[2] Its role is to protect these materials from degradation caused by heat and oxidation during processing and end-use.[2]

The mechanism of action for Antioxidant 1035 as a phenolic antioxidant involves the donation of a hydrogen atom from its hydroxyl groups to terminate free radical chain reactions, thereby preventing the oxidative degradation of the polymer.

Signaling Pathways and Experimental Protocols: A Null Finding

Given that Antioxidant 1035 is an industrial chemical with no known biological or therapeutic applications, there are no associated signaling pathways or biological experimental protocols in the context of drug development. The research available on this compound is focused on its performance as an antioxidant in industrial materials.

A Note on "1035" in Pharmaceuticals

It is worth noting that the number "1035" is used as an imprint code on a capsule formulation of the drug Lenalidomide.[6] Lenalidomide is an immunomodulatory drug used in the treatment of multiple myeloma and other cancers. However, "1035" in this context is a pill identifier and not the name of the active pharmaceutical ingredient itself.

Conclusion for Researchers

For researchers, scientists, and drug development professionals, it is imperative to work with precise and validated chemical identifiers. In the case of "**S19-1035**," the lack of public information suggests that this is not a viable starting point for research and development in the pharmaceutical field. Should "**S19-1035**" be an internal code, access to the corresponding internal documentation would be necessary to proceed. Otherwise, it is recommended to verify the correct chemical name, CAS number, or another standard identifier for the compound of interest.

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- To cite this document: BenchChem. [Unraveling S19-1035: A Case of Mistaken Identity in Chemical Nomenclature]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11927675#s19-1035-chemical-structure-and-properties]

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